

Safe Disposal of Brigatinib-13C6: A Procedural Guide

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Compound of Interest

Compound Name: *Brigatinib-13C6*

Cat. No.: *B15142813*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Brigatinib-13C6**, a stable isotope-labeled form of the potent anaplastic lymphoma kinase (ALK) inhibitor, Brigatinib. Adherence to these procedures is critical to ensure personnel safety and environmental protection. The disposal guidelines for **Brigatinib-13C6** are consistent with those for the unlabeled parent compound, as the carbon-13 isotope is stable and does not significantly alter the chemical's hazardous properties.

Hazard Summary

Brigatinib is classified as a hazardous substance. Key hazards include:

- Acute Oral Toxicity: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[\[1\]](#)[\[3\]](#)
- Organ Toxicity: Causes damage to organs through single and repeated exposure.[\[1\]](#)
- Aquatic Toxicity: Toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

Before handling **Brigatinib-13C6** for any purpose, including disposal, the following personal protective equipment must be worn:

- Gloves: Wear protective gloves.[\[1\]](#)[\[2\]](#)
- Protective Clothing: Wear appropriate protective clothing.[\[1\]](#)[\[2\]](#)
- Eye/Face Protection: Wear eye and face protection.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Step-by-Step Disposal Procedure

- Initial Assessment:
 - Determine if the **Brigatinib-13C6** waste is contaminated with any other hazardous materials.
 - Consult your institution's Environmental Health and Safety (EHS) department for specific local and national regulations. Disposal must be in accordance with all applicable regulations.[\[1\]](#)
- Waste Segregation:
 - Segregate **Brigatinib-13C6** waste from non-hazardous waste.
 - If mixed with other hazardous materials, follow the disposal guidelines for the most hazardous component.
- Containerization:
 - Place solid **Brigatinib-13C6** waste in a clearly labeled, sealed container.
 - The container must be appropriate for hazardous chemical waste.
- Labeling:

- Label the waste container clearly with "Hazardous Waste," "**Brigatinib-13C6**," and any other required hazard symbols or information as per your institution's policy.
- Storage:
 - Store the sealed waste container in a designated, secure, and well-ventilated area, away from incompatible materials.^[1]
 - Store in a cool and dry place.^[1]
- Disposal:
 - Arrange for pick-up and disposal by a licensed hazardous waste disposal company.
 - Do not dispose of **Brigatinib-13C6** down the drain or in regular trash.^[3] Avoid release to the environment.^{[1][2]}

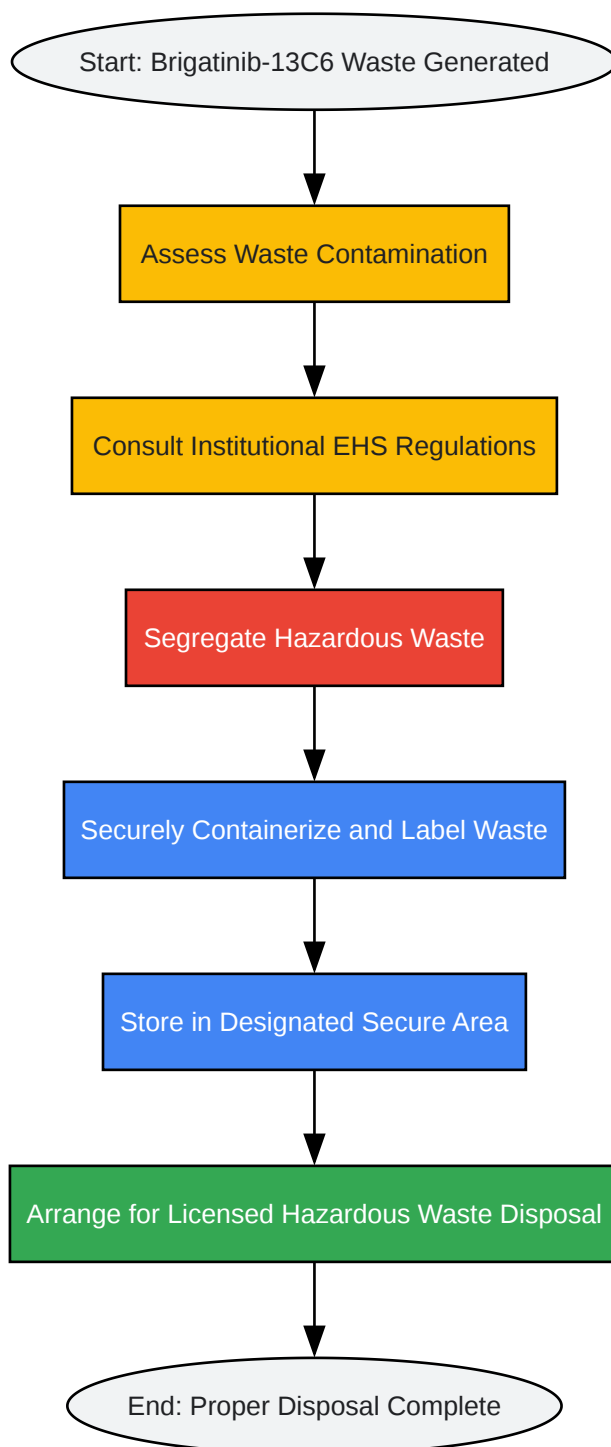
Spill and Emergency Procedures

In the event of a spill:

- Evacuate: Evacuate the immediate area.
- Ventilate: Ensure adequate ventilation.^{[1][2]}
- Containment: Prevent further leakage or spillage. Keep the product away from drains and water courses.^[2]
- Cleanup:
 - For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
 - For solutions, absorb with an inert material (e.g., diatomite, universal binders).^[2]
 - Decontaminate surfaces and equipment by scrubbing with alcohol.^[2]
- Disposal of Cleanup Materials: All contaminated materials from the cleanup must be disposed of as hazardous waste following the procedures outlined above.

Disposal Decision Workflow

The following diagram outlines the logical steps for the proper disposal of **Brigatinib-13C6**.



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Caption: **Brigatinib-13C6** Disposal Workflow

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